

Technical Support Center: Reducing Autofluorescence in Stained Tissues

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sudan Orange G

Cat. No.: B7806536

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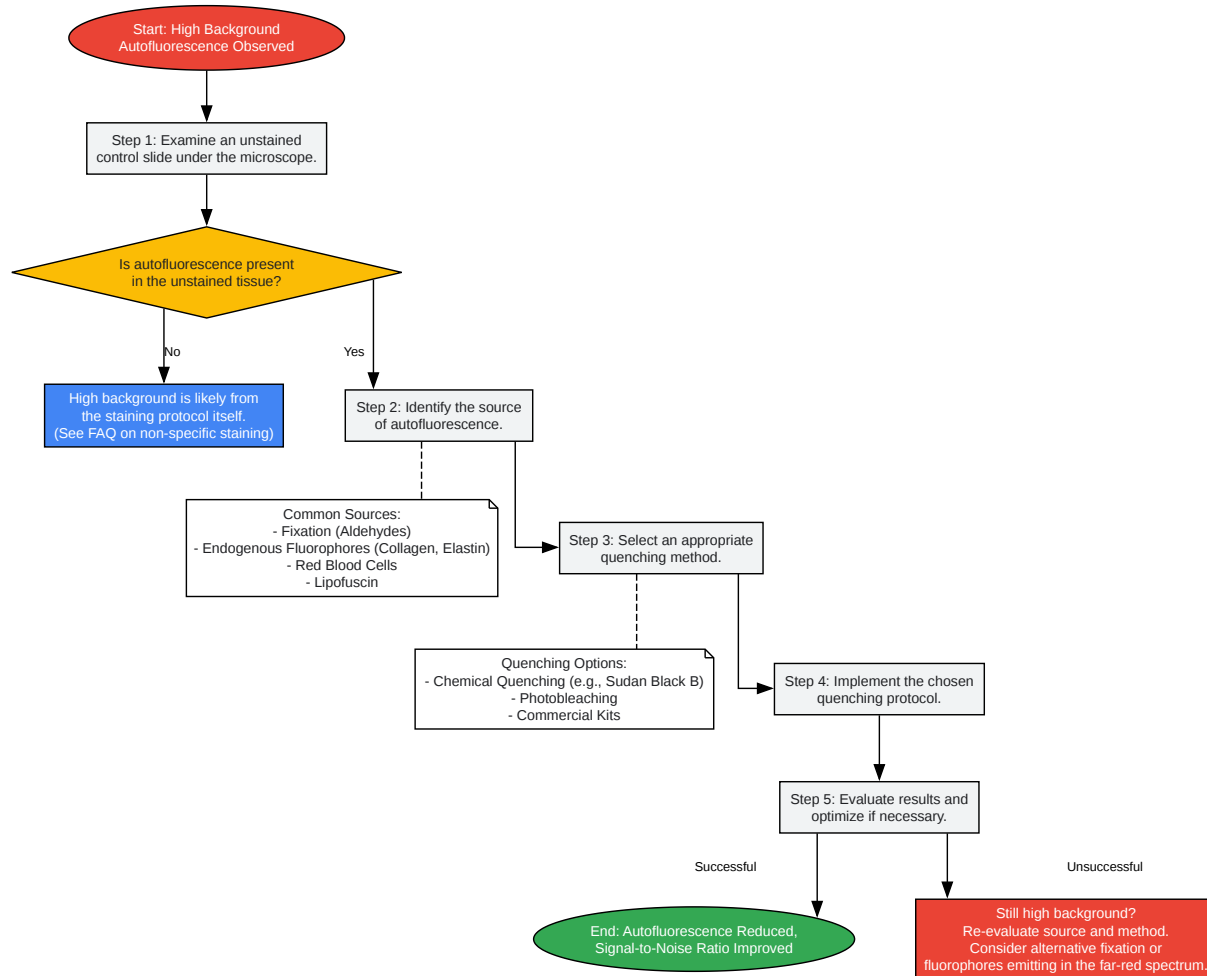
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with autofluorescence in tissues, particularly when working with stains like **Sudan Orange G**.

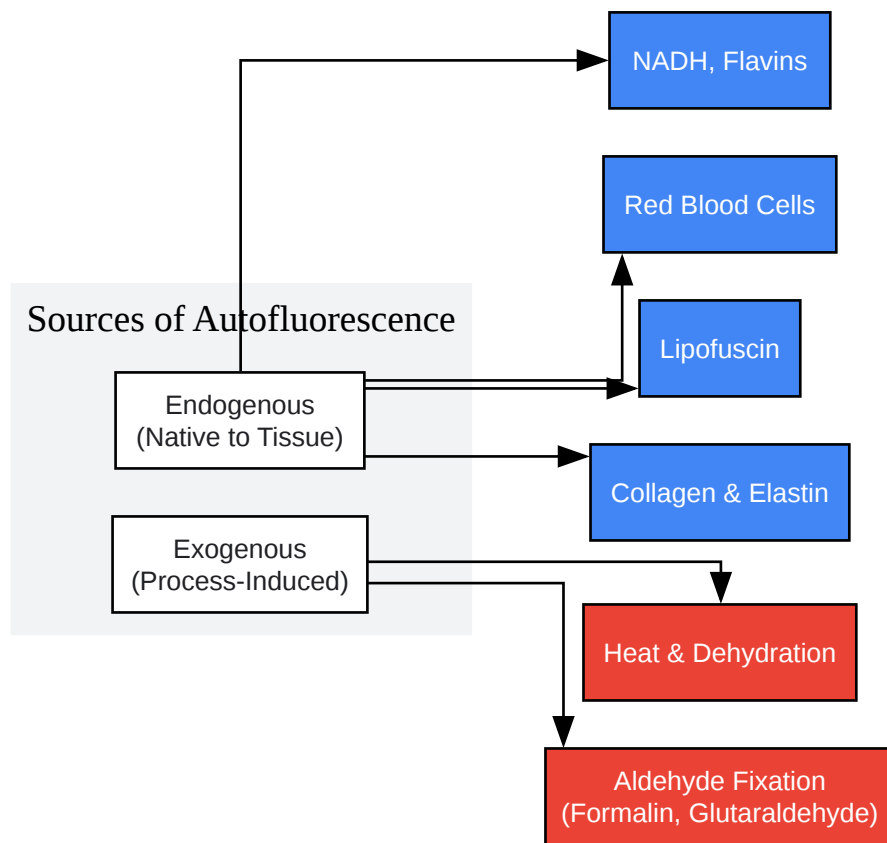
Troubleshooting Guide

High background fluorescence can obscure your specific signal, leading to poor quality data. This guide provides a step-by-step approach to identifying and resolving common issues related to autofluorescence.

Problem: High background fluorescence is obscuring the signal from my **Sudan Orange G** stain.

Follow this workflow to troubleshoot the issue:





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